

Comparative Guide to Inter-Laboratory Validated Analytical Methods for Bambuterol

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Compound of Interest

Compound Name: Bambuterol hydrochloride

Cat. No.: B1667732

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This guide provides a comprehensive comparison of validated analytical methods for the quantification of Bambuterol in pharmaceutical formulations. The information is intended for researchers, scientists, and drug development professionals seeking to select the most appropriate analytical technique for their specific needs. The data presented is compiled from various single-laboratory validation studies, offering insights into the performance characteristics of each method.

Performance Comparison of Analytical Methods

The following tables summarize the key performance parameters of High-Performance Liquid Chromatography (HPLC) and UV-Spectrophotometry methods for the determination of Bambuterol.

High-Performance Liquid Chromatography (HPLC) Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Stationary Phase	Phenomenex Luna C18 (150x4.6mm, 5μ) [1]	Phenomenex C18 (250x4.6mm, 5μ) [2]	Waters, X-bridge C-18 (100x4.6mm, 5μ) [3]	Inertsil C18 (250x4.6mm, 5μ) [4]
Mobile Phase	Buffer:Acetonitrile (70:30 v/v) [1]	Methanol:Acetonitrile:1% TCA (80:10:10 v/v/v) [2]	Acetonitrile:Phosphate buffer pH 5.0 (25:75 v/v) [3]	Ethanol:0.025 M Phosphate buffer pH 3.0 (70:30 v/v) [4]
Flow Rate	1.0 ml/min [1]	1.0 ml/min [2]	1.0 ml/min [3]	-
Detection Wavelength	217 nm [1]	220 nm [2]	217 nm [3]	-
Linearity Range	50-150 μg/ml [1]	0.5-10 μg/ml [2]	5-15 μg/ml [3]	1.00–100.00 μg/mL [4]
Correlation Coefficient (r ²)	> 0.9992 [1]	-	0.9998 [3]	-
LOD	1.36 μg/ml [1]	0.05 μg/ml [2]	1.6 μg/ml [3]	-
LOQ	5.02 μg/ml [1]	0.5 μg/ml [2]	5.04 μg/ml [3]	-
Accuracy (% Recovery)	98.48% [1]	99.95 ± 0.63% [2]	98.73-100.62% [3]	100.92 ± 1.08% [4]
Precision (%RSD)	< 2% [1]	Intraday: 0.47-0.98, Interday: 0.65-1.19 [2]	-	-

UV-Spectrophotometry Methods

Parameter	Method 1	Method 2
Solvent	Water[5]	Methanol[6]
Detection Wavelength (λ_{max})	264 nm[5]	265 nm[6]
Linearity Range	1-6 $\mu\text{g/ml}$ [5]	40-240 $\mu\text{g/ml}$ [6]
Correlation Coefficient (r^2)	0.999[5]	0.9990[6]
LOD	-	-
LOQ	-	-
Accuracy (% Recovery)	-	-
Precision (%RSD)	-	< 2[6]

Experimental Protocols

Representative RP-HPLC Method Protocol

This protocol is based on a validated method for the estimation of Bambuterol in bulk and tablet dosage forms.[1]

- Chromatographic Conditions:
 - Column: Phenomenex Luna C18 (150mm x 4.6mm, 5 μ particle size).[1]
 - Mobile Phase: A filtered and degassed mixture of Buffer (0.01M Potassium Dihydrogen Orthophosphate, pH 5.6) and Acetonitrile in a 70:30 v/v ratio.[1]
 - Flow Rate: 1.0 ml/min.[1]
 - Detection: UV detection at 217 nm.[1]
 - Injection Volume: 10 μl . [1]
- Standard Solution Preparation:

- Accurately weigh 10 mg of Bambuterol reference standard and transfer to a 10 ml volumetric flask.[1]
- Dissolve and dilute to volume with methanol to obtain a stock solution of 1000 µg/ml.[1]
- From the stock solution, prepare working standards in the linearity range of 50-150 µg/ml by diluting with methanol.[1]
- Sample Preparation (Tablets):
 - Weigh and finely powder five tablets.[1]
 - Transfer a quantity of powder equivalent to 10 mg of Bambuterol to a 100 ml volumetric flask.[1]
 - Add a small amount of methanol, sonicate for 20 minutes, and then dilute to volume with methanol.[1]
 - Filter the solution.[1]
- Analysis:
 - Inject equal volumes of the standard and sample solutions into the chromatograph.
 - Record the peak areas and calculate the concentration of Bambuterol in the sample.

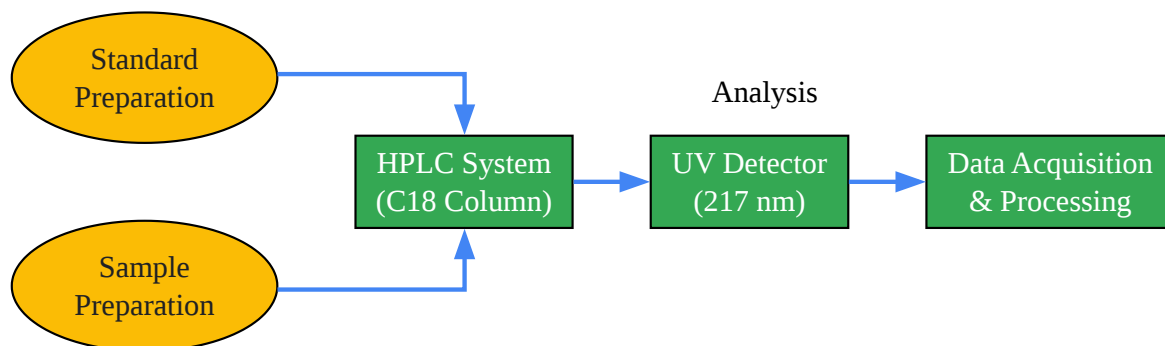
Representative UV-Spectrophotometry Method Protocol

This protocol is based on a validated method for the estimation of **Bambuterol Hydrochloride** in bulk and tablet dosage forms.[5]

- Instrumental Conditions:
 - Instrument: UV-Visible Spectrophotometer.
 - Solvent: Purified Water.[5]
 - Wavelength Maximum (λ_{max}): 264 nm.[5]

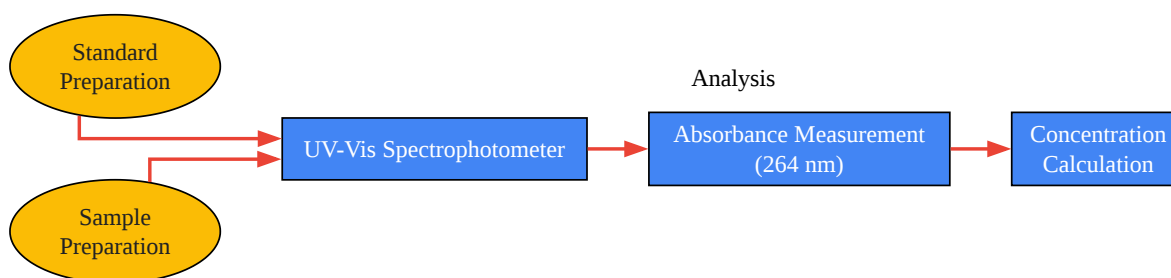
- Standard Solution Preparation:
 - Accurately weigh 100 mg of **Bambuterol Hydrochloride** reference standard and transfer to a 100 ml volumetric flask.[\[5\]](#)
 - Dissolve in and dilute to volume with purified water to obtain a stock solution of 1000 µg/ml.
 - From the stock solution, prepare working standards in the linearity range of 1-6 µg/ml by diluting with purified water.[\[5\]](#)
- Sample Preparation (Tablets):
 - Weigh and powder a number of tablets.
 - Transfer a quantity of powder equivalent to 100 mg of **Bambuterol Hydrochloride** to a 100 ml volumetric flask.
 - Add purified water, sonicate to dissolve, and dilute to volume.
 - Filter the solution and make further dilutions as necessary to fall within the linearity range.
- Analysis:
 - Measure the absorbance of the standard and sample solutions at 264 nm against a solvent blank.
 - Calculate the concentration of **Bambuterol Hydrochloride** in the sample.

Visualized Experimental Workflows



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Caption: Experimental workflow for the RP-HPLC analysis of Bambuterol.



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Caption: Experimental workflow for the UV-Spectrophotometric analysis of Bambuterol.

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